

# C.I. Solvent Yellow 176: Uncharted Territory in Biological Fluorescence Imaging

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B077638

[Get Quote](#)

Despite its classification as a fluorescent quinoline dye, C.I. Solvent Yellow 176 remains a largely unexplored entity within the realm of biological imaging. A comprehensive review of available scientific literature and supplier data reveals a significant lack of information regarding its application as a fluorescent probe for cellular analysis. While its industrial uses in plastics and fibers are documented, its potential utility for researchers, scientists, and drug development professionals in a biological context is not supported by current evidence.

C.I. Solvent Yellow 176, chemically identified as 2-(4-Bromo-3-hydroxy-2-quinoliny)-1,3-indandione, is noted for its good light fastness and thermal resistance in industrial applications. [1][2][3][4][5][6][7] However, critical data required for its use as a biological fluorescent probe—such as its photophysical properties in aqueous buffers and organic solvents relevant to cellular environments, its cytotoxicity against various cell lines, and specific protocols for cell loading and imaging—are not available in the public domain.

## Physicochemical Properties

A summary of the known physicochemical properties of C.I. Solvent Yellow 176 is presented below. It is important to note that this information is derived from industrial datasheets and not from peer-reviewed biological studies.

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| C.I. Name         | Solvent Yellow 176                                | [1][3]       |
| C.I. Number       | 47023   | [1]          |
| Chemical Name     | 2-(4-Bromo-3-hydroxy-2-quinoliny)-1,3-indandione  | [6]          |
| CAS Number        | 10319-14-9  | [1][2][3]    |
| Molecular Formula | C <sub>18</sub> H <sub>10</sub> BrNO <sub>3</sub> | [1]          |
| Appearance        | Reddish-yellow to greenish-yellow powder          | [1][4]       |
| Melting Point     | 218 °C  | [1]          |
| Heat Resistance   | ~240-280 °C                                       | [1][4]       |

## Biological Imaging Applications: A Knowledge Gap

The core requirements for a fluorescent probe in biological imaging include well-characterized excitation and emission spectra in relevant biological media, high fluorescence quantum yield, photostability under irradiation, low cytotoxicity, and specific localization to cellular compartments of interest. For C.I. Solvent Yellow 176, this information is conspicuously absent from the scientific literature.

While other quinoline-based dyes have been explored for their fluorescent properties and potential in sensing and imaging, these studies do not provide specific data that can be extrapolated to C.I. Solvent Yellow 176.[8][9][10][11] Similarly, though there is a growing interest in repurposing industrial dyes for biological applications, no published research appears to have successfully adapted Solvent Yellow 176 for this purpose.

The lipophilic nature of solvent dyes, in general, suggests a potential for partitioning into cellular membranes or lipid droplets.[12][13][14][15][16][17][18] However, without experimental validation, this remains speculative. The workflow for evaluating a novel fluorescent probe would typically involve characterizing its spectral properties, assessing its uptake and localization in cells, and determining its toxicity, none of which has been documented for C.I. Solvent Yellow 176.

## Experimental Protocols: A General Framework

In the absence of specific protocols for C.I. Solvent Yellow 176, a general methodology for testing a novel lipophilic fluorescent dye in a cellular context is provided below. This is a hypothetical workflow and would require extensive optimization and validation for this specific compound.

## General Workflow for Evaluating a Novel Lipophilic Fluorescent Probe

Caption: A general workflow for the characterization and cellular application of a novel fluorescent probe.

## Conclusion

At present, C.I. Solvent Yellow 176 cannot be recommended as a fluorescent probe for biological imaging due to the profound lack of scientific data characterizing its performance and safety in a cellular context. The information required to generate detailed application notes and protocols, including quantitative photophysical data and evidence of its utility in biological systems, is not available. Researchers interested in novel fluorescent probes are advised to consider well-characterized dyes or to undertake a comprehensive evaluation of C.I. Solvent Yellow 176, following a rigorous workflow similar to the one outlined above, to determine its suitability for biological imaging applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. News - SOLVENT YELLOW 176 - Introduction and Application [precisechem.com]
- 2. Solvent yellow 176, CAS 10319-14-9 [xcwydyes.com]
- 3. additivesforpolymer.com [additivesforpolymer.com]
- 4. jadechem-colours.com [jadechem-colours.com]

- 5. Solvent Yellow 176 / Yellow G / (HST)Solvapexm Yellow G [starpigment.com]
- 6. specialchem.com [specialchem.com]
- 7. (Solvent Yellow 176) Solvent Yellow 3gl [m.pigment-dye.com]
- 8. brieflands.com [brieflands.com]
- 9. Erythrosine B and quinoline yellow dyes regulate DNA repair gene expression in human HepG2 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Turning a Quinoline-based Steroidal Anticancer Agent into Fluorescent Dye for its Tracking by Cell Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Quinoline-based fluorescent small molecules for live cell imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. docs.aatbio.com [docs.aatbio.com]
- 13. probes.bocsci.com [probes.bocsci.com]
- 14. atlantisbioscience.com [atlantisbioscience.com]
- 15. Viscosity-Sensitive Solvatochromic Fluorescent Probes for Lipid Droplets Staining - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]
- 17. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 18. Recent advances in fluorescent probes for lipid droplets - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [C.I. Solvent Yellow 176: Uncharted Territory in Biological Fluorescence Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077638#c-i-solvent-yellow-176-as-a-fluorescent-probe-in-biological-imaging]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)